

Application Notes and Protocols: Synthesis of N-Boc-2-(4-aminophenyl)ethanol

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Compound of Interest

Compound Name: *N-Boc-2-(4-aminophenyl)ethanol*

Cat. No.: *B180218*

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Introduction

N-Boc-2-(4-aminophenyl)ethanol, also known as tert-butyl (4-(2-hydroxyethyl)phenyl)carbamate, is a valuable intermediate in organic and medicinal chemistry. The presence of a Boc-protected amine and a primary alcohol on a phenyl scaffold makes it a versatile building block for the synthesis of a wide range of more complex molecules, including pharmaceutical agents and functional materials. The tert-butoxycarbonyl (Boc) protecting group provides stability to the amine functionality, allowing for selective reactions at the hydroxyl group. This protecting group can be readily removed under acidic conditions when desired.

This document provides detailed protocols for the synthesis of **N-Boc-2-(4-aminophenyl)ethanol**, summarizing key reaction conditions and offering a step-by-step experimental procedure.

Reaction Principle

The synthesis of **N-Boc-2-(4-aminophenyl)ethanol** is typically achieved through the nucleophilic attack of the amino group of 2-(4-aminophenyl)ethanol on the carbonyl carbon of di-tert-butyl dicarbonate (Boc_2O). The reaction proceeds readily, often without the need for a strong base, especially with electron-rich anilines. The primary byproduct of this reaction is tert-butanol and carbon dioxide.

Reaction Scheme

Synthesis of N-Boc-2-(4-aminophenyl)ethanol

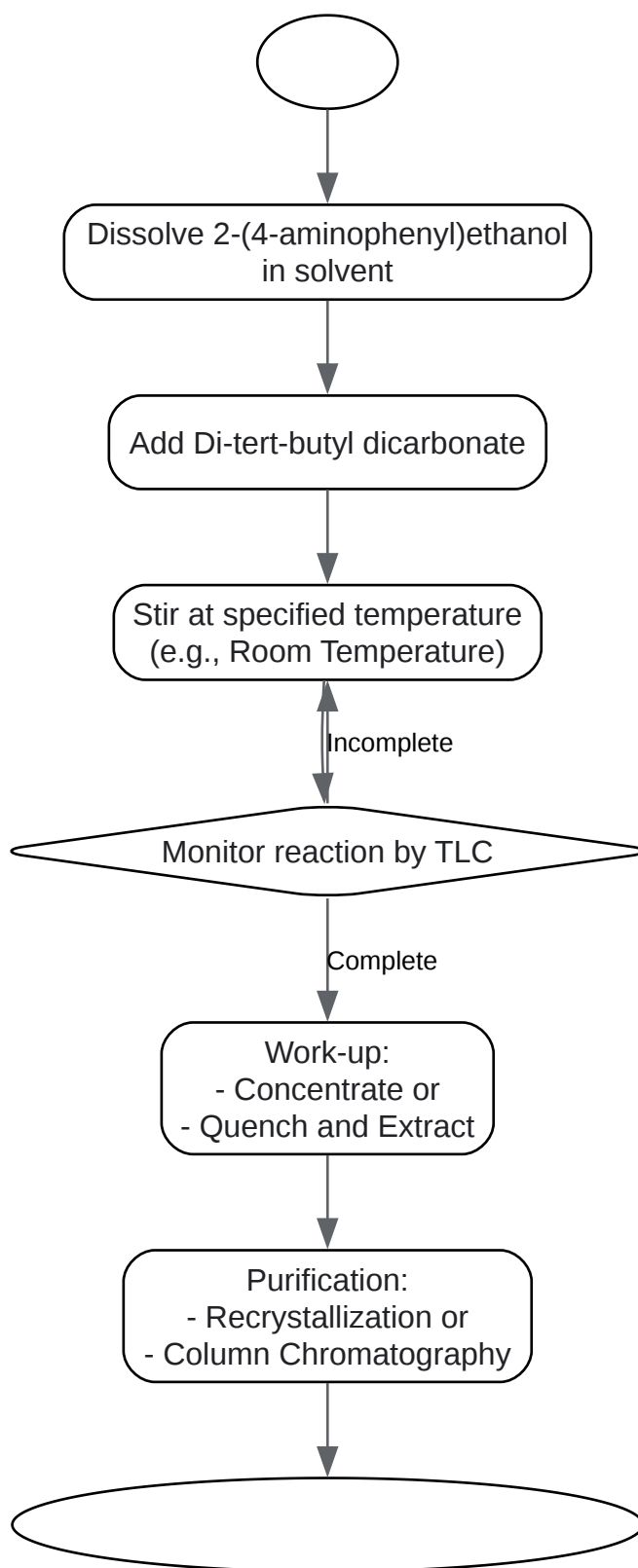
2-(4-aminophenyl)ethanol

Di-tert-butyl dicarbonate
(Boc)₂O

Solvent
Room Temperature

N-Boc-2-(4-aminophenyl)ethanol

+ tert-butanol + CO₂



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